

# Core Principles: Hazard Identification and Regulatory Context

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4'-Dimethylaminoacetophenone**

Cat. No.: **B1293656**

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Before handling any waste, a thorough understanding of the chemical's properties and the governing regulations is essential. **4'-Dimethylaminoacetophenone** is not merely an inert solid; its characteristics dictate its handling and disposal pathway.

### 1.1. Physicochemical and Hazard Profile

The compound is a bright yellow to off-white crystalline solid.[\[1\]](#)[\[2\]](#) Its key properties and hazard classifications are summarized below.

Table 1: Physicochemical Properties of **4'-Dimethylaminoacetophenone**

Property	Value	Source
CAS Number	<b>2124-31-4</b>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H13NO	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	163.22 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Bright yellow crystalline powder	<a href="#">[1]</a>
Melting Point	~105 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Flash Point	~107 °C	<a href="#">[2]</a> <a href="#">[4]</a>

| Solubility | Soluble in organic solvents like ethanol and acetone. |[\[1\]](#) |

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source
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| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |[\[3\]](#)[\[6\]](#) |

The primary hazard is acute oral toxicity.[\[3\]](#)[\[6\]](#) This classification mandates that **4'-Dimethylaminoacetophenone** be treated as a hazardous waste. Under the U.S. Environmental Protection Agency (EPA) regulations established by the Resource Conservation and Recovery Act (RCRA), generators of hazardous waste are responsible for its management from "cradle-to-grave."[\[7\]](#)[\[8\]](#)[\[9\]](#) This means you are responsible for ensuring the waste is handled, stored, and disposed of in a compliant manner. Disposing of this chemical down the drain or in the regular trash is strictly prohibited.[\[7\]](#)[\[10\]](#)

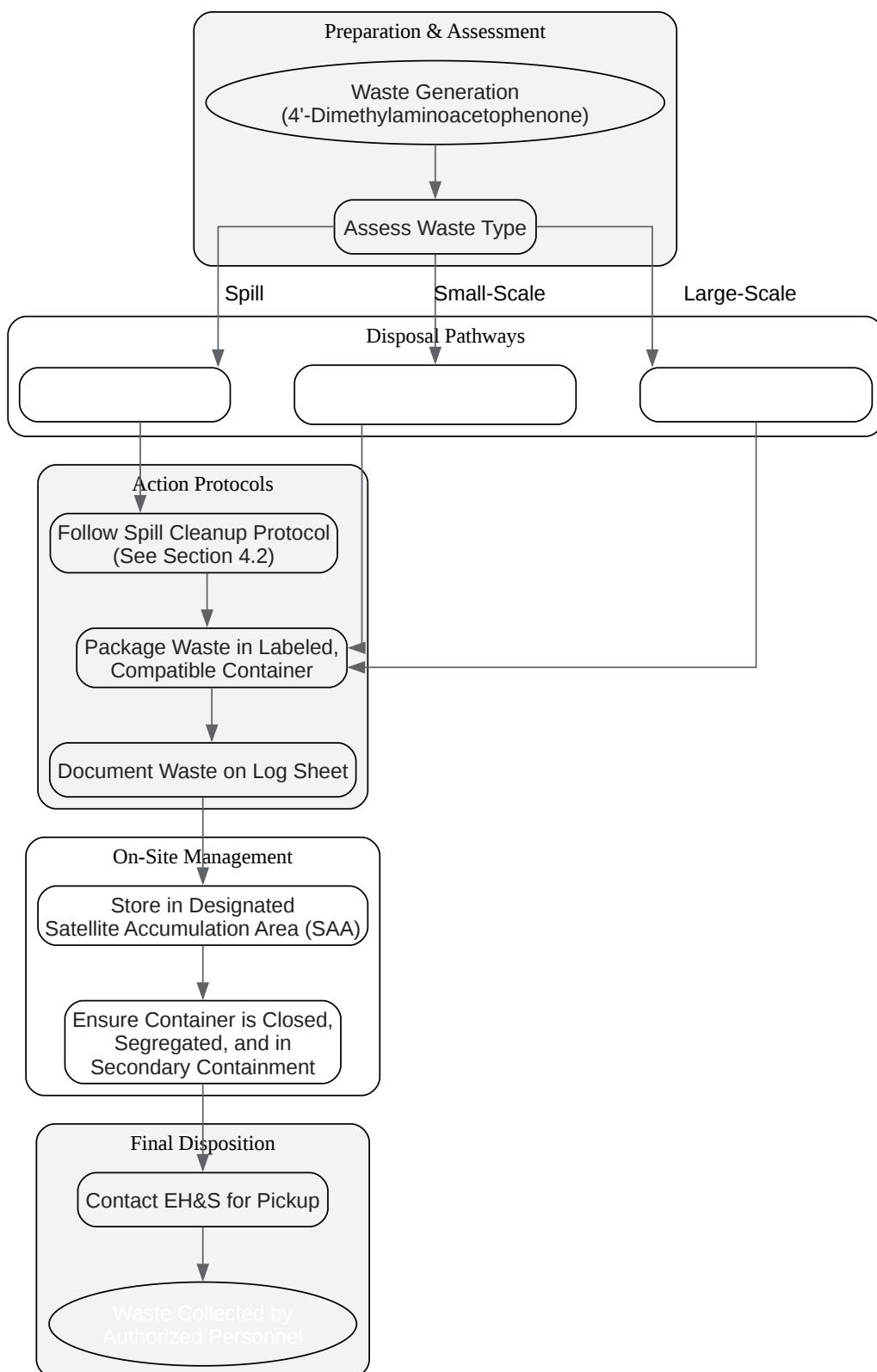
## Pre-Disposal Safety: Engineering Controls and PPE

Before beginning any waste consolidation or cleanup, establish a safe working area.

- Engineering Controls: Always handle **4'-Dimethylaminoacetophenone** waste inside a certified chemical fume hood. This minimizes the risk of inhaling fine dust particles.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear ANSI-rated safety glasses or goggles.
  - Hand Protection: Use chemically resistant gloves (e.g., nitrile).
  - Body Protection: A standard laboratory coat is required.

## Disposal Workflow: From Generation to Collection

The following diagram outlines the decision-making process for managing **4'-Dimethylaminoacetophenone** waste in a laboratory setting.

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Caption: Decision workflow for **4'-Dimethylaminoacetophenone** waste management.

## Step-by-Step Disposal Protocols

### 4.1. Routine Laboratory and Bulk Waste

This procedure applies to residual solids from experiments or unused product that has been declared waste.

- **Select a Waste Container:** Choose a container made of a compatible material (e.g., high-density polyethylene, HDPE) with a secure, screw-top lid.[\[7\]](#)[\[11\]](#) The container must be clean, dry, and in good condition.
- **Label the Container:** Before adding any waste, affix a hazardous waste label. Fill it out completely with:
  - The full chemical name: "**Waste 4'-Dimethylaminoacetophenone**"
  - The CAS Number: "2124-31-4"
  - The associated hazards: "Toxic," "Harmful if Swallowed"
  - The accumulation start date (the date the first particle of waste enters the container).
- **Transfer the Waste:** Carefully transfer the solid waste into the labeled container using a dedicated spatula or powder funnel. Perform this action inside a fume hood to contain any dust.
- **Secure the Container:** Tightly close the container lid. According to RCRA, waste containers must be kept closed at all times except when adding or removing waste.[\[10\]](#)[\[11\]](#)
- **Store Appropriately:** Place the container in your lab's designated Satellite Accumulation Area (SAA).[\[11\]](#)[\[12\]](#) This area must be at or near the point of generation. Ensure the container is stored with other compatible organic solids and away from incompatible materials like acids, bases, and strong oxidizing agents.[\[12\]](#)
- **Arrange for Pickup:** Once the container is full or has been in the SAA for up to one year, contact your institution's Environmental Health & Safety (EH&S) department for disposal.[\[11\]](#)

### 4.2. Spill Cleanup and Disposal

Spilled chemical and the materials used to clean it must be disposed of as hazardous waste.

[10]

- Secure the Area: Alert colleagues and restrict access to the spill area. Ensure proper ventilation.
- Don PPE: Wear the appropriate PPE as described in Section 2.
- Contain the Spill: If it is a powder, carefully sweep it up. Avoid actions that create dust. For larger spills, you may cover the powder with an inert absorbent material like sand or vermiculite before sweeping.[13]
- Collect the Waste: Place all contaminated materials (the chemical, absorbent, contaminated gloves, and any other debris) into a designated hazardous waste container.
- Label and Store: Label the container as "Spill Debris with **4'-Dimethylaminoacetophenone**" and include all other required information. Store it in the SAA for EH&S pickup.
- Decontaminate the Area: Wipe the spill surface with a suitable solvent (e.g., ethanol), followed by soap and water. The wipes used for decontamination must also be placed in the hazardous waste container.

## Empty Container Management

An "empty" container that held **4'-Dimethylaminoacetophenone** is not considered regular trash. Chemical residues remain and must be managed properly.

- Remove All Practicable Material: Scrape out as much of the solid residue as possible. This collected residue is hazardous waste and should be added to your solid waste container.
- Rinse the Container: Since this chemical is not an acutely hazardous "P-listed" waste, RCRA does not mandate triple-rinsing for the container to be considered non-hazardous.[10] However, a best practice for laboratory safety is to rinse the container three times with a suitable solvent (e.g., acetone or ethanol).
- Manage the Rinsate: Crucially, the solvent rinsate is now a hazardous waste. It must be collected in a separate, properly labeled hazardous waste container for liquid organic waste.

Never pour rinsate down the drain.[10]

- Final Container Disposal: Once rinsed, deface or remove all chemical and hazard labels from the empty container.[10] It can now be disposed of in the regular trash or recycled, depending on institutional policy.

By adhering to these scientifically-grounded and regulation-compliant procedures, you contribute to a culture of safety and environmental stewardship, building trust in our collective scientific practice.

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